

2-Bromo-2-phenylacetyl chloride safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-2-phenylacetyl chloride

Cat. No.: B106964

[Get Quote](#)

An In-depth Technical Guide on the Safety Data Sheet (SDS) for 2-Bromo-2-phenylacetyl chloride

This technical guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **2-Bromo-2-phenylacetyl chloride**, tailored for researchers, scientists, and professionals in drug development. The information is synthesized from various Safety Data Sheets (SDS) to ensure a thorough understanding of the compound's hazards and safe handling practices.

Chemical Identification

2-Bromo-2-phenylacetyl chloride, also known as α -Bromophenylacetyl chloride, is a chemical intermediate used in organic synthesis. Due to variations in naming conventions, it is crucial to verify the specific compound and its associated hazards by consulting the CAS number provided by the supplier.

Identifier	Value
Chemical Name	2-Bromo-2-phenylacetyl chloride
Synonyms	α -Bromophenylacetyl chloride, Benzeneacetyl chloride, α -bromo-
CAS Number	55116-09-1[1], 19078-72-9[2]
Molecular Formula	C ₈ H ₆ BrClO[1][3]
Molecular Weight	233.49 g/mol [1][3]

Physical and Chemical Properties

The physical and chemical properties are essential for understanding the substance's behavior under various experimental and storage conditions.

Property	Value	Source
Melting Point	48 - 51 °C	
Boiling Point	135 °C @ 24 hPa	
Boiling Point	127 - 128 °C	[4]

Note: Experimental protocols for determining these values are not detailed in the reviewed SDSs; they are often cited from scientific literature.

Hazard Identification and GHS Classification

2-Bromo-2-phenylacetyl chloride is classified as a hazardous substance. The GHS classification provides a universally understood system for communicating its dangers.

GHS Classification	Code	Description
Pictogram	GHS07 (Irritant)[1]	
Signal Word	Warning	[1]
Hazard Statements	H314	Causes severe skin burns and eye damage.
H315	Causes skin irritation.[1]	
H319	Causes serious eye irritation. [1]	
H335	May cause respiratory irritation.[1]	
Precautionary Statements	P261	Avoid breathing mist or vapors.
P264	Wash skin thoroughly after handling.[1]	
P271	Use only outdoors or in a well-ventilated area.[1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][5]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]	
P405	Store locked up.[1]	

P501

Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Handling, Storage, and Stability

Proper handling and storage are critical to prevent accidents and maintain the chemical's integrity.

Parameter	Recommendation
Handling	Use in a well-ventilated area or under a chemical fume hood. [6] . Avoid contact with skin, eyes, and clothing. [6] . Do not breathe mists or vapors. [6] . Wash hands thoroughly after handling. [1] .
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place. [6] . Store locked up.. Recommended storage temperatures vary from room temperature to 2-8°C. [7] .
Stability	Stable under recommended storage conditions..
Incompatible Materials	Strong oxidizing agents, strong bases, alcohols, and water. [6] . Reacts violently with water..
Hazardous Decomposition	Thermal decomposition can produce carbon oxides and phosgene..

Exposure Control and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are mandatory to minimize exposure risk.

Control	Specification
Engineering Controls	Work in a well-ventilated area. Ensure eyewash stations and safety showers are close to the workstation.[4][6].
Eye/Face Protection	Wear safety glasses with side shields or goggles..
Skin Protection	Wear protective gloves and protective clothing..
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn..

First-Aid and Emergency Procedures

Immediate and appropriate first-aid is crucial in the event of accidental exposure.

Exposure Route	First-Aid Measures
Inhalation	Remove victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6].
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs or persists.[6].
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[6].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[6].
Accidental Release	Ensure adequate ventilation. Absorb spill with inert material (e.g., sand, diatomite) and transfer to a properly labeled container for disposal. Do not let the product enter drains.[5].

Transport Information

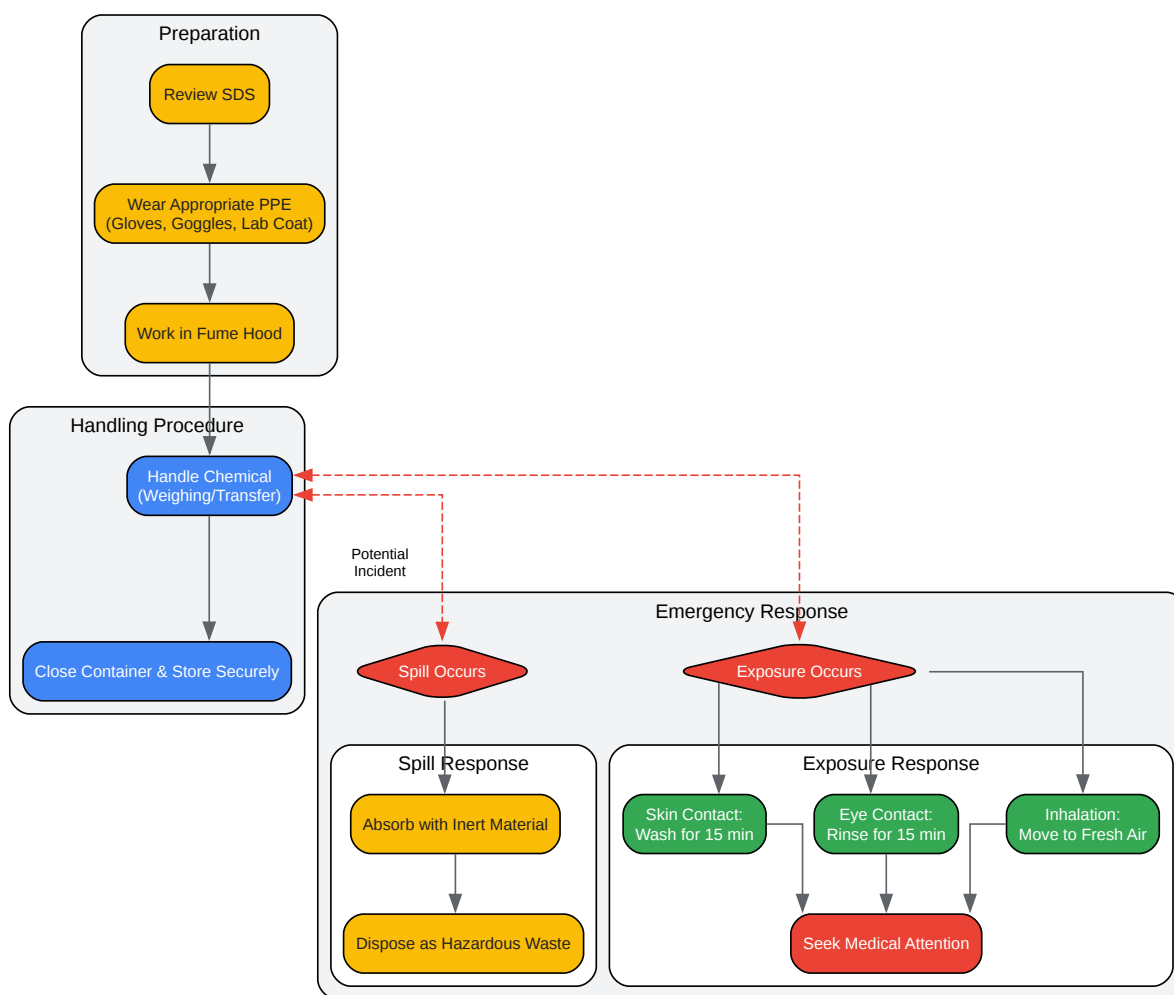
The transport of **2-Bromo-2-phenylacetyl chloride** is regulated due to its corrosive nature.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT / TDG / IATA	UN3265	Corrosive liquid, acidic, organic, n.o.s.	8	II

Source:[[4](#)]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely managing **2-Bromo-2-phenylacetyl chloride**, from preparation to emergency response.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **2-Bromo-2-phenylacetyl chloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromophenylacetyl chloride | C₈H₆BrClO | CID 4138386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-bromo-2-phenylacetyl chloride | 19078-72-9 | Buy Now [molport.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. fishersci.com [fishersci.com]
- 5. carlroth.com [carlroth.com]
- 6. fishersci.com [fishersci.com]
- 7. ALPHA-BROMOPHENYLACETYL CHLORIDE | CAS#:19078-72-9 | Chemsrce [chemsrce.com]
- To cite this document: BenchChem. [2-Bromo-2-phenylacetyl chloride safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106964#2-bromo-2-phenylacetyl-chloride-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com